

An In-depth Technical Guide to the Chemical Properties of Isopropyl 4-aminobenzoate

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Compound of Interest

Compound Name: *Isopropyl 4-aminobenzoate*

Cat. No.: *B097842*

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Introduction

Isopropyl 4-aminobenzoate, also known as Isopropyl p-aminobenzoate, is an organic compound with the chemical formula $C_{10}H_{13}NO_2$. It belongs to the class of aminobenzoate esters, a group of compounds known for their applications in the pharmaceutical and cosmetic industries. Structurally similar to local anesthetics such as benzocaine (ethyl 4-aminobenzoate) and risocaine (propyl 4-aminobenzoate), **Isopropyl 4-aminobenzoate** serves as a valuable molecule in drug discovery and development.^[1] Its properties make it a subject of interest for studies on percutaneous absorption, enzymatic inhibition, and as a potential topical anesthetic. ^[1] This technical guide provides a comprehensive overview of the chemical and physical properties of **Isopropyl 4-aminobenzoate**, detailed experimental protocols, and visualizations to aid in its application in research and development.

Chemical and Physical Properties

The fundamental chemical and physical properties of **Isopropyl 4-aminobenzoate** are summarized in the tables below. These properties are crucial for its handling, formulation, and application in various experimental settings.

Table 1: General Chemical Properties

Property	Value
IUPAC Name	propan-2-yl 4-aminobenzoate
Synonyms	Isopropyl p-aminobenzoate, 4-Aminobenzoic acid isopropyl ester, Benzoic acid, 4-amino-, 1-methylethyl ester
CAS Number	18144-43-9 [2] [3]
Molecular Formula	C ₁₀ H ₁₃ NO ₂ [2]
Molecular Weight	179.22 g/mol [2]
Appearance	White to light yellow crystalline powder

Table 2: Physicochemical Data

Property	Value
Melting Point	83-86 °C
Boiling Point	315.7 °C at 760 mmHg [4]
Density	1.099 g/cm ³ [4]
Solubility	Insoluble in water; Soluble in ethanol, acetone, and methanol.
pKa (Predicted)	2.63 ± 0.10
LogP	2.415

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **Isopropyl 4-aminobenzoate**. Below is a summary of expected spectral characteristics.

Table 3: Spectroscopic Data Summary

Technique	Key Features
¹ H NMR	Signals corresponding to the aromatic protons, the methine proton of the isopropyl group, and the methyl protons of the isopropyl group.
¹³ C NMR	Resonances for the carbonyl carbon, aromatic carbons, and the carbons of the isopropyl group.
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching of the primary amine, C=O stretching of the ester, and C-O stretching.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound, along with fragmentation patterns typical for an aminobenzoate ester.

Actual spectra for **Isopropyl 4-aminobenzoate** can be accessed through chemical databases such as the Spectral Database for Organic Compounds (SDBS).

Experimental Protocols

Synthesis of Isopropyl 4-aminobenzoate

A common method for the synthesis of **Isopropyl 4-aminobenzoate** is the Fischer-Speier esterification of 4-aminobenzoic acid with isopropanol in the presence of an acid catalyst.[\[1\]](#)

Materials:

- 4-Aminobenzoic acid
- Isopropanol (2-Propanol)
- Concentrated Sulfuric Acid (H₂SO₄)
- Sodium Bicarbonate (NaHCO₃) solution
- Ethyl acetate

- Water
- Anhydrous sodium sulfate

Procedure:

- In a round-bottom flask, dissolve 4-aminobenzoic acid in an excess of isopropanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux the reaction mixture for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
- The product can be extracted with an organic solvent like ethyl acetate.
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification by Recrystallization

The crude **Isopropyl 4-aminobenzoate** can be purified by recrystallization to obtain a product of high purity.

Procedure:

- Dissolve the crude product in a minimum amount of a hot solvent or a solvent mixture (e.g., ethanol/water or hexane/ethyl acetate).[\[5\]](#)
- If colored impurities are present, they can be removed by adding activated charcoal and performing a hot filtration.
- Allow the hot, saturated solution to cool slowly to room temperature to form crystals.

- Further cooling in an ice bath can maximize the yield of the crystals.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent and dry them under vacuum.

Analytical Methods

High-Performance Liquid Chromatography (HPLC): A general reversed-phase HPLC method can be employed for the analysis of **Isopropyl 4-aminobenzoate**.

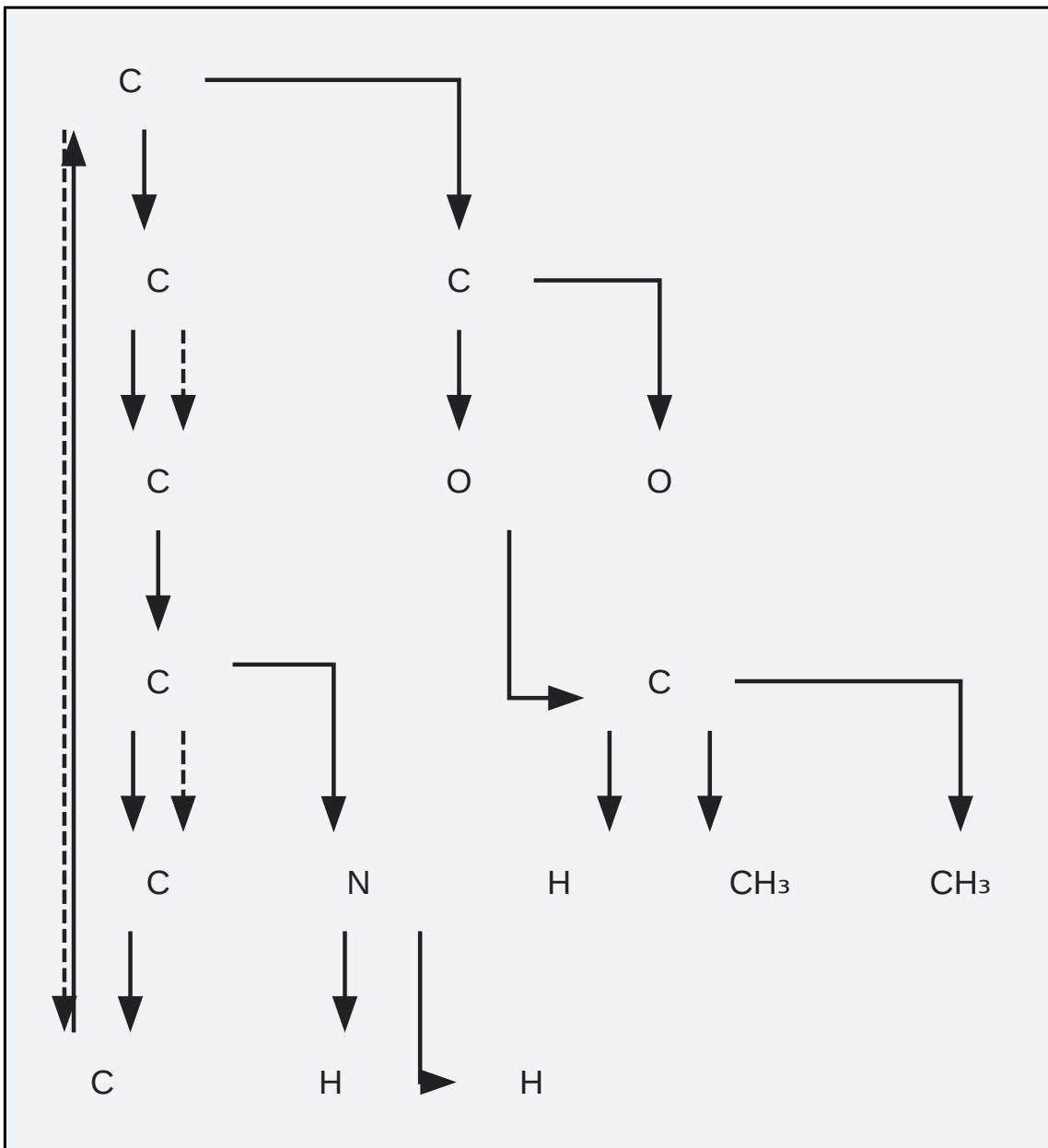
- Column: C18 stationary phase.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detector at a wavelength where the compound has maximum absorbance.

Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a suitable technique for the analysis of volatile compounds like **Isopropyl 4-aminobenzoate**.

- Column: A non-polar or medium-polarity capillary column.
- Carrier Gas: Helium or Hydrogen.
- Injection: Split or splitless injection depending on the concentration.
- Detection: Mass spectrometer operating in electron ionization (EI) mode.

Visualizations

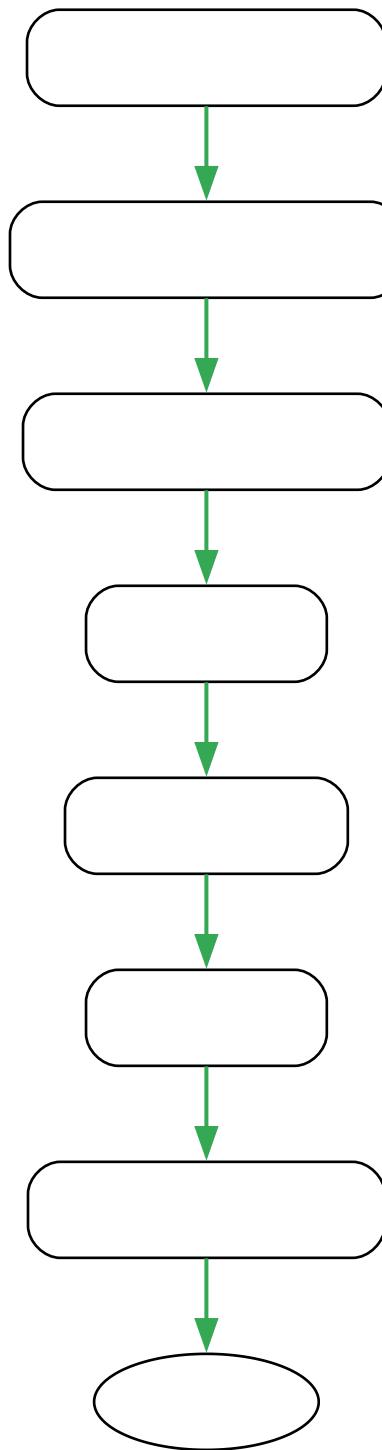
Chemical Structure



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Caption: Chemical structure of **Isopropyl 4-aminobenzoate**.

Experimental Workflow: Synthesis and Purification



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Caption: General workflow for the synthesis and purification of **Isopropyl 4-aminobenzoate**.

Proposed Mechanism of Action as a Local Anesthetic

As a structural analog of known local anesthetics, **Isopropyl 4-aminobenzoate** is presumed to act by blocking voltage-gated sodium ion channels in nerve membranes.



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Caption: Proposed mechanism of action for **Isopropyl 4-aminobenzoate** as a local anesthetic.

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References

- 1. Isopropyl 4-aminobenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
- 3. veeprho.com [veeprho.com]
- 4. Page loading... [guidechem.com]
- 5. benchchem.com [benchchem.com]
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